

A Technical Guide to Ethanoic Acid and Isethionic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethionic acid*

Cat. No.: *B12736765*

[Get Quote](#)

An important clarification: The query for "**ethionic acid**" likely refers to one of two compounds due to a potential misspelling: ethanoic acid or **isethionic acid**. Ethanoic acid, commonly known as acetic acid, is a well-known carboxylic acid. **Isethionic acid** is a sulfonic acid derivative with distinct properties and applications. This guide provides a comprehensive overview of the chemical and physical properties of both compounds to address the ambiguity and serve the needs of researchers, scientists, and drug development professionals.

Part 1: Ethanoic Acid

Ethanoic acid (CH_3COOH) is a simple carboxylic acid and the main component of vinegar, excluding water.^{[1][2][3]} It is a significant chemical reagent and industrial chemical.^[4]

Chemical and Physical Properties of Ethanoic Acid

The following tables summarize the key quantitative data for ethanoic acid.

Table 1: General and Physical Properties of Ethanoic Acid

Property	Value
Molecular Formula	<chem>C2H4O2</chem> [1] [3]
Molecular Weight	60.05 g/mol
Appearance	Colorless liquid [2] [5]
Odor	Strong, pungent, vinegar-like [5]
Melting Point	16.6 °C (61.9 °F)
Boiling Point	118.1 °C (244.6 °F)
Density	1.049 g/cm ³
pKa	4.76
pH	~2.4 (1M solution) [3]
Solubility in Water	Miscible

Table 2: Spectroscopic Data for Ethanoic Acid

Spectroscopy	Peak Information
¹ H NMR	~11-12 ppm (s, 1H, -COOH), ~2.1 ppm (s, 3H, -CH ₃)
¹³ C NMR	~178 ppm (-COOH), ~21 ppm (-CH ₃)
IR Spectroscopy	2500-3300 cm ⁻¹ (broad O-H stretch), ~1700 cm ⁻¹ (C=O stretch), 1200-1300 cm ⁻¹ (C-O stretch)

Experimental Protocols

Synthesis of Ethanoic Acid

- **Laboratory Scale: Oxidation of Ethanol** A common laboratory preparation involves the oxidation of ethanol using an oxidizing agent such as potassium permanganate or a mixture of potassium dichromate and sulfuric acid.

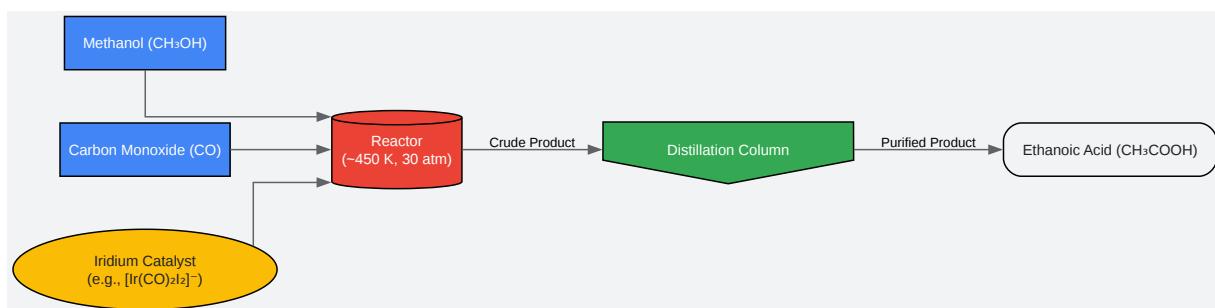
Methodology:

- A solution of ethanol is prepared in a round-bottom flask.
- An aqueous solution of potassium permanganate (or acidified potassium dichromate) is added dropwise to the ethanol solution while stirring.
- The reaction mixture is gently heated under reflux.
- The progress of the reaction is monitored by the color change (disappearance of the purple permanganate or orange dichromate color).
- After the reaction is complete, the mixture is distilled to separate the ethanoic acid from the other components.
- Industrial Scale: Methanol Carbonylation (Monsanto and Cativa Processes) The most common industrial method for producing ethanoic acid is the carbonylation of methanol.

Methodology (Cativa Process):

- Methanol and carbon monoxide are reacted in the liquid phase in the presence of an iridium-based catalyst system and a promoter, typically a ruthenium compound.[6]
- The reaction is carried out at a temperature of approximately 450 K and a pressure of 30 atm.[6]
- The product, ethanoic acid, is purified by distillation to remove the catalyst and any byproducts.[6]

Diagram 1: Industrial Synthesis of Ethanoic Acid (Cativa Process)



[Click to download full resolution via product page](#)

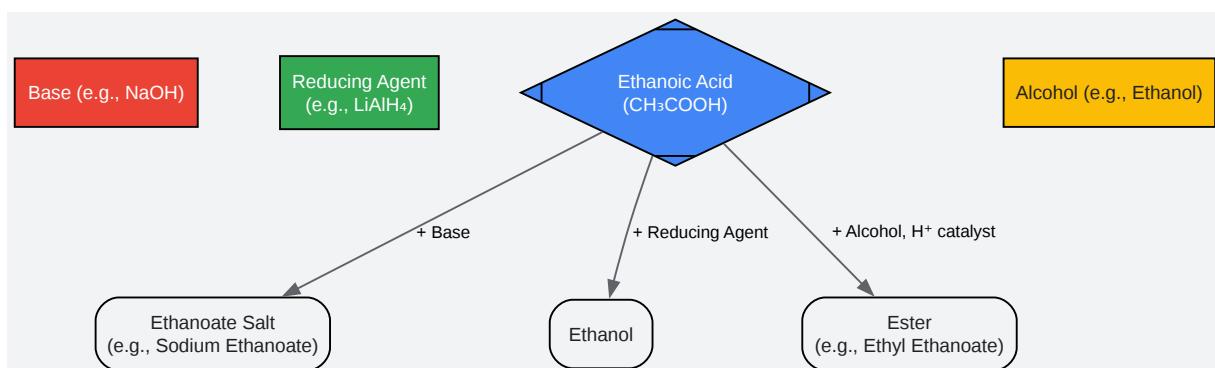
Caption: Workflow for the Cativa process of ethanoic acid synthesis.

Reactivity and Chemical Reactions

Ethanoic acid undergoes typical carboxylic acid reactions:

- Acid-Base Reactions: It reacts with bases to form ethanoate salts. $\text{CH}_3\text{COOH} + \text{NaOH} \rightarrow \text{CH}_3\text{COONa} + \text{H}_2\text{O}$
- Esterification: It reacts with alcohols in the presence of an acid catalyst to form esters. $\text{CH}_3\text{COOH} + \text{CH}_3\text{CH}_2\text{OH} \rightleftharpoons \text{CH}_3\text{COOCH}_2\text{CH}_3 + \text{H}_2\text{O}$
- Reduction: It can be reduced to ethanol using a strong reducing agent like lithium aluminum hydride.

Diagram 2: Key Reactions of Ethanoic Acid



[Click to download full resolution via product page](#)

Caption: Summary of the main chemical reactions of ethanoic acid.

Safety and Toxicity

Concentrated ethanoic acid is corrosive and can cause severe skin burns and eye damage.[\[7\]](#) Inhalation of vapors can irritate the respiratory tract.[\[8\]](#) It is flammable in its liquid and vapor forms.[\[7\]](#)

Part 2: Isethionic Acid

Isethionic acid (2-hydroxyethanesulfonic acid, HOCH₂CH₂SO₃H) is an organosulfur compound. It is a water-soluble, white solid in its pure form.[\[6\]](#)

Chemical and Physical Properties of Isethionic Acid

The following tables summarize the key quantitative data for **isethionic acid**.

Table 3: General and Physical Properties of Isethionic Acid

Property	Value
Molecular Formula	C ₂ H ₆ O ₄ S
Molecular Weight	126.13 g/mol [9]
Appearance	White, water-soluble solid; colorless, syrupy liquid in aqueous solution [6]
Melting Point	< 25 °C [10]
Density	1.63 g/cm ³
pKa	1.39 (predicted)
Solubility in Water	1000 mg/mL [10]

Experimental Protocols

Synthesis of Isethionic Acid

- From Sodium Isethionate: A common laboratory and industrial preparation involves the acidification of sodium isethionate.

Methodology:

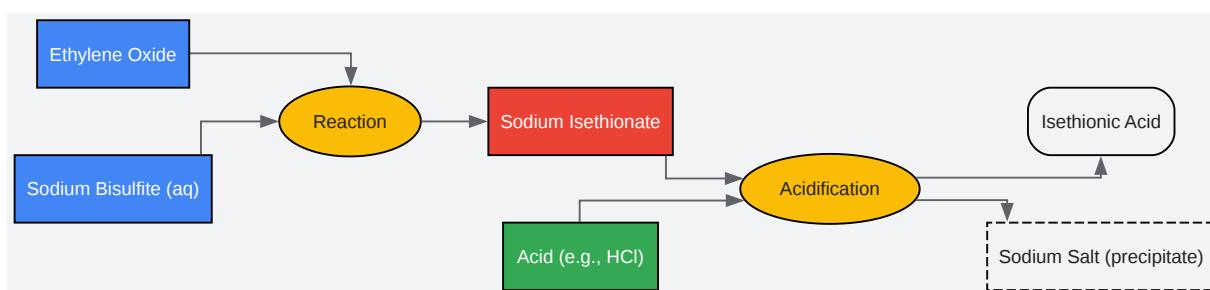
- An aqueous solution of sodium isethionate is prepared.
- A strong acid, such as hydrochloric acid or an organic acid like oxalic acid, is added to the solution.[11][12]
- The resulting sodium salt (e.g., sodium chloride or sodium oxalate) precipitates out of the solution and is removed by filtration.
- The remaining aqueous solution of **isethionic acid** can be used as is or concentrated.

- Reaction of Ethylene Oxide with Sodium Bisulfite: This method produces the sodium salt, which can then be acidified.

Methodology:

- Ethylene oxide is reacted with an aqueous solution of sodium bisulfite.
- The reaction yields sodium isethionate.
- The sodium isethionate is then treated with an acid as described in the previous method to produce **isethionic acid**.

Diagram 3: Synthesis of **Isethionic Acid** from Ethylene Oxide



[Click to download full resolution via product page](#)

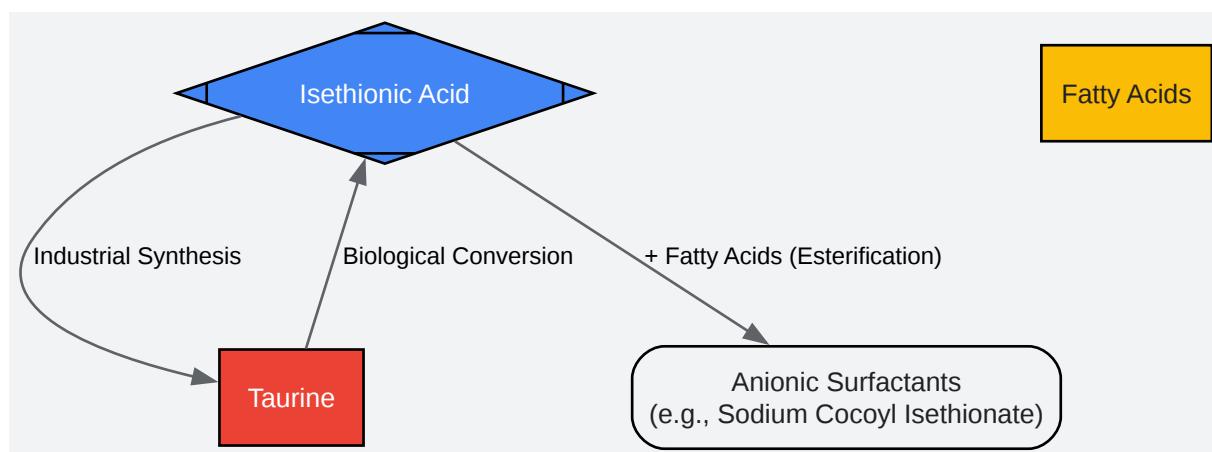
Caption: Two-step synthesis of **isethionic acid** from ethylene oxide.

Biological Activity and Applications

Isethionic acid and its derivatives have several applications:

- Surfactants: Fatty acid esters of **isethionic acid**, such as sodium cocoyl isethionate, are used as mild, biodegradable anionic surfactants in personal care products.[6]
- Taurine Production: It is used as a starting material in the industrial synthesis of taurine.[6]
- Biological Role: **Isethionic acid** is found in mammalian tissues and is involved in mitochondrial calcium transport.[7][13] It can be synthesized in the body from taurine.[6]

Diagram 4: Relationship of **Isethionic Acid** to Taurine and Surfactants



[Click to download full resolution via product page](#)

Caption: Key chemical and biological relationships of **isethionic acid**.

Safety and Toxicity

Isethionic acid is irritating to the skin and mucous membranes.[9] Its sodium salt, sodium isethionate, is considered mild and is used in personal care products, though it can cause irritation in sensitive individuals. The toxicological properties of **isethionic acid** itself have not been fully investigated.[14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethanoic Acid: Properties, Uses & Structure Explained [vedantu.com]
- 2. Ethanoic Acid - GeeksforGeeks [geeksforgeeks.org]
- 3. chemicals.co.uk [chemicals.co.uk]
- 4. Ethanoic Acid - Structure, Properties, Applications | Turito [turito.com]
- 5. tutorchase.com [tutorchase.com]
- 6. Isethionic acid - Wikipedia [en.wikipedia.org]
- 7. ataman-chemicals.com [ataman-chemicals.com]
- 8. Isethionic acid ammonium salt | C₂H₉NO₄S | CID 14007809 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Isethionic Acid [drugfuture.com]
- 10. Isethionic Acid | C₂H₆O₄S | CID 7866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. CA1299190C - Process for the preparation of isethionic acid - Google Patents [patents.google.com]
- 12. US5053530A - Preparation of isethionic acid with organic acid - Google Patents [patents.google.com]
- 13. medchemexpress.com [medchemexpress.com]
- 14. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [A Technical Guide to Ethanoic Acid and Isethionic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12736765#chemical-and-physical-properties-of-ethionic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com